

High-performance liquid chromatography (HPLC) method for Enhydrin chlorohydrin analysis

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Compound of Interest

Compound Name: *Enhydrin chlorohydrin*

Cat. No.: *B15596059*

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Application Note: HPLC Analysis of Enhydrin Chlorohydrin

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Introduction

Enhydrin is a sesquiterpene lactone found in plants of the *Smallanthus* and *Enhydra* genera, which is investigated for its potential bioactive properties. **Enhydrin chlorohydrin**, a derivative of enhydrin, is of interest to researchers in drug discovery and development for its potential modified pharmacological activities. This application note provides a detailed high-performance liquid chromatography (HPLC) method for the quantitative analysis of **Enhydrin chlorohydrin**. The described method is based on a validated HPLC-UV method for the parent compound, enhydrin, and serves as a robust starting point for the analysis of its chlorohydrin derivative.^[1]^[2]^[3]

Principle

This method utilizes reversed-phase HPLC with UV detection to separate and quantify **Enhydrin chlorohydrin**. The separation is achieved on a C18 stationary phase with an isocratic mobile phase consisting of a mixture of acetonitrile and water. The analyte is detected by its absorbance at 210 nm.^[1]^[2]^[3] Quantification is performed by comparing the peak area

of the analyte to that of a calibration curve prepared from a reference standard of known concentration.

Materials and Reagents

- Analytes: **Enhydrin chlorohydrin** reference standard
- Solvents:
 - Acetonitrile (HPLC grade)
 - Methanol (HPLC grade)[[1](#)]
 - Water (HPLC grade)[[1](#)]
- Column: Sunfire C18 column (250 × 4.6 mm; 5 µm) or equivalent[[1](#)]
- Equipment:
 - HPLC system with UV-Vis detector[[1](#)]
 - Analytical balance
 - Volumetric flasks
 - Pipettes
 - Syringe filters (0.45 µm)

Experimental Protocols

Preparation of Standard Solutions

- Primary Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Enhydrin chlorohydrin** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the primary stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 50 µg/mL.

Sample Preparation

- Extraction: For the analysis of **Enhydrin chlorohydrin** from a sample matrix (e.g., plant extract, reaction mixture), a suitable extraction protocol should be employed. A common method for related compounds involves maceration with ethanol followed by filtration and evaporation.^[1] The final extract should be dissolved in methanol.^[1]
- Filtration: Prior to injection, filter the sample solution through a 0.45 µm syringe filter to remove any particulate matter.

HPLC Conditions

The following HPLC conditions are recommended as a starting point for the analysis of **Enhydrin chlorohydrin**, based on the successful separation of enhydrin.^[1]^[2]^[3]

Parameter	Condition
Column	Sunfire C18 (250 x 4.6 mm, 5 µm)
Mobile Phase	60% Water : 40% Acetonitrile (Isocratic)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	Ambient
Detection Wavelength	210 nm
Run Time	30 minutes

Data Presentation

The following tables summarize the expected quantitative data for the analysis of Enhydrin and provide a hypothetical example for **Enhydrin chlorohydrin**. The addition of the polar chlorohydrin group is expected to decrease the retention time of **Enhydrin chlorohydrin** compared to Enhydrin under reversed-phase conditions.

Table 1: Chromatographic Performance

Compound	Retention Time (min)
Enhydrin	8.5 (Actual)[1]
Enhydrin chlorohydrin	7.2 (Hypothetical)

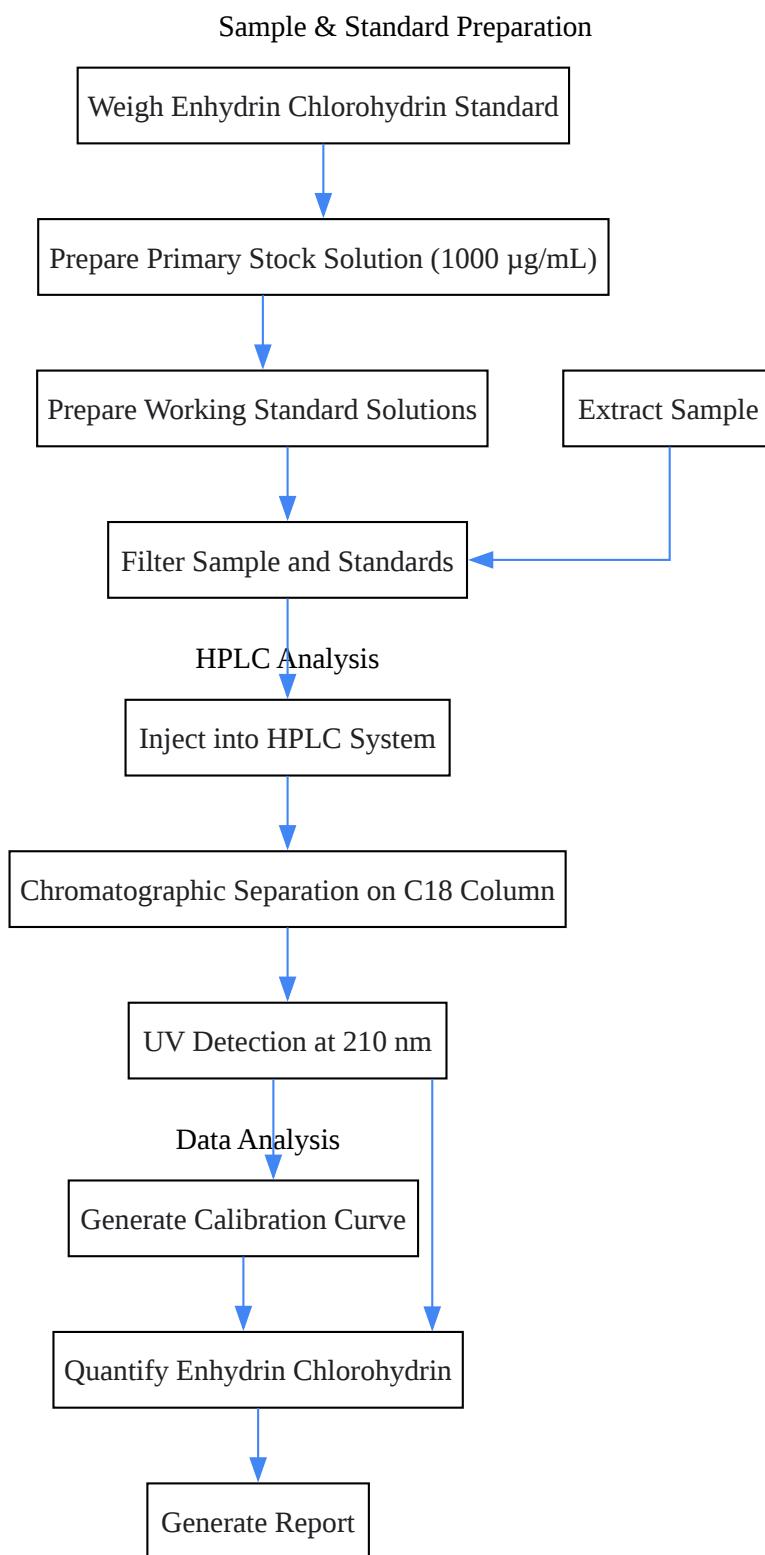
Table 2: Method Validation Parameters for Enhydrin (as a reference)[1][2]

Parameter	Enhydrin
Linearity (R^2)	> 0.9999
Limit of Detection (LOD)	0.52 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	1.57 $\mu\text{g/mL}$
Recovery (%)	101.46
Repeatability (%RSD)	0.30

Visualization

Experimental Workflow

The following diagram illustrates the general workflow for the HPLC analysis of **Enhydrin chlorohydrin**.



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